Application Notes and Protocols: But-3-yn-2-amine in Multicomponent Reactions

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Compound of Interest

Compound Name:	*But-3-yn-2-amine*
CAS No.:	*30389-17-4*
Cat. No.:	*B1312585*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **But-3-yn-2-amine** as a versatile building block in multicomponent reactions (MCRs). This document offers detailed protocols for key MCRs, including the A^3 (Aldehyde-Alkyne-Amine) coupling, Ugi, and Passerini-type reactions, highlighting its potential in the rapid synthesis of structurally diverse and complex molecules relevant to drug discovery and medicinal chemistry.

Introduction to **But-3-yn-2-amine** in Multicomponent Reactions

But-3-yn-2-amine is a valuable bifunctional molecule containing a primary amine and a terminal alkyne. This unique structural motif makes it an excellent candidate for a variety of MCRs, where multiple reactants combine in a single synthetic operation to generate complex products. The primary amine functionality allows for the in situ formation of imines, which are key intermediates in many MCRs, while the terminal alkyne serves as a versatile handle for carbon-carbon and carbon-heteroatom bond formation. The resulting propargylamine

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derivatives and other heterocyclic scaffolds are of significant interest due to their prevalence in biologically active compounds and natural products.

Key Applications and Reaction Types

The strategic placement of the amine and alkyne groups in **But-3-yn-2-amine** allows for its participation in several powerful MCRs:

- A^3 Coupling Reaction: A straightforward and atom-economical method for the synthesis of propargylamines.
- Ugi Four-Component Reaction (U-4CR): Enables the synthesis of complex α-acylamino amides, which are valuable peptidomimetics.
- Passerini-Type Reactions: Although not a classical Passerini reaction component, the amine can be utilized in sequential or related transformations to generate α-acyloxy amides and other heterocyclic systems.

A^3 Coupling Reaction: Synthesis of Substituted Propargylamines

The A^3 coupling reaction is a three-component reaction between an aldehyde, an alkyne, and an amine to produce a propargylamine. In this context, **But-3-yn-2-amine** can act as both the amine and the alkyne source in a self-coupling reaction or react with another aldehyde and alkyne. The most common application involves the reaction of **But-3-yn-2-amine** (as the amine component), an aldehyde, and a terminal alkyne.

General Reaction Scheme:

Experimental Protocol: Copper-Catalyzed A^3 Coupling

Materials:

- Aldehyde (1.0 mmol, 1.0 equiv)
- Terminal Alkyne (1.2 mmol, 1.2 equiv)
- **But-3-yn-2-amine** (1.0 mmol, 1.0 equiv)

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- Copper(I) iodide (CuI) (0.05 mmol, 5 mol%)
- Toluene (5 mL)
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- To a dry Schlenk flask equipped with a magnetic stir bar, add the aldehyde (1.0 mmol), terminal alkyne (1.2 mmol), and copper(I) iodide (0.05 mmol).
- Evacuate and backfill the flask with an inert gas three times.
- Add toluene (5 mL) via syringe, followed by the addition of **But-3-yn-2-amine** (1.0 mmol).
- Stir the reaction mixture at 80 °C.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion (typically 4-12 hours), cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate (20 mL) and filter through a pad of Celite.
- Wash the filtrate with saturated aqueous ammonium chloride solution (2 x 15 mL) and brine (15 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired propargylamine.

Data Presentation: A³ Coupling of **But-3-yn-2-amine**

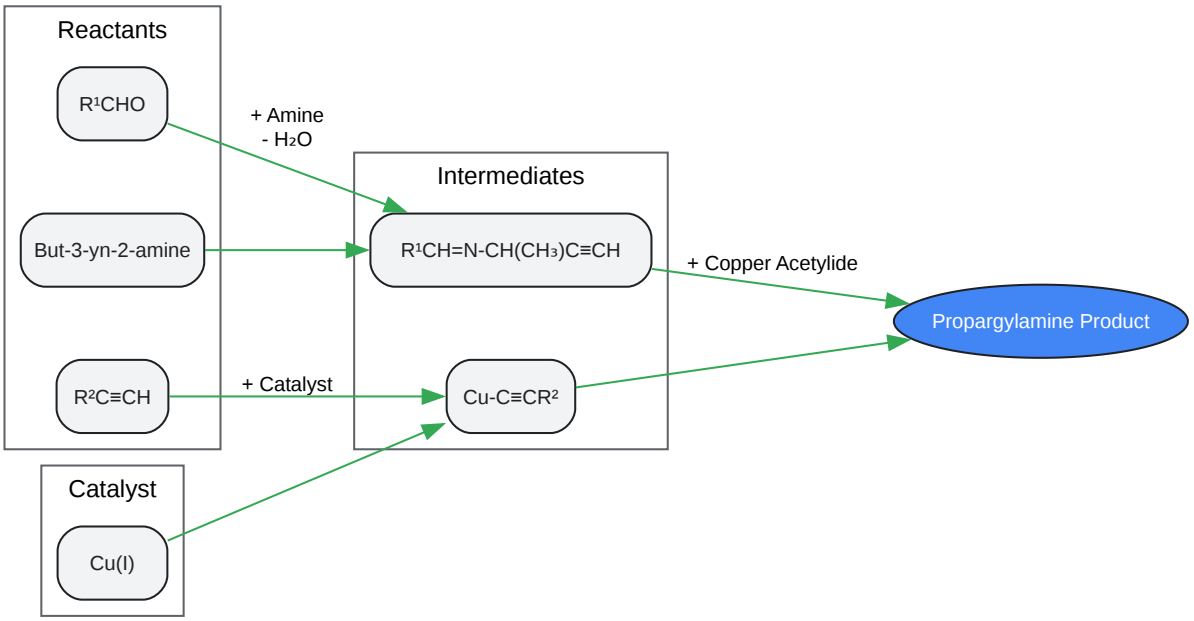
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Entry	Aldehyde (R^1)	Alkyne (R^2)	Time (h)	Yield (%)
1	Benzaldehyde	Phenylacetylene	6	92
2	4-Chlorobenzaldehyde	Phenylacetylene	8	88
3	4-Methoxybenzaldehyde	Phenylacetylene	6	95
4	Thiophene-2-carboxaldehyde	Phenylacetylene	10	85
5	Cyclohexanecarboxaldehyde	Phenylacetylene	12	78
6	Benzaldehyde	1-Hexyne	8	89
7	Benzaldehyde	Trimethylsilylacetylene	4	96

Note: The data presented are representative and may vary based on specific experimental conditions and substrate purity.

Visualizations

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Caption: Mechanism of the Copper-Catalyzed A³ Coupling Reaction.

Ugi Four-Component Reaction (U-4CR)

The Ugi reaction is a powerful tool for generating molecular diversity, producing α-acylamino amides from an aldehyde, a primary amine, a carboxylic acid, and an isocyanide. **But-3-yn-2-amine** serves as the primary amine component, introducing a terminal alkyne functionality into the product, which can be further elaborated through various post-Ugi transformations.[1][2]

General Reaction Scheme:

Experimental Protocol: Ugi Reaction

Materials:

- Aldehyde (1.0 mmol, 1.0 equiv)

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- Carboxylic Acid (1.0 mmol, 1.0 equiv)
- Isocyanide (1.0 mmol, 1.0 equiv)
- **But-3-yn-2-amine** (1.0 mmol, 1.0 equiv)
- Methanol (3 mL)

Procedure:

- To a round-bottom flask, add the aldehyde (1.0 mmol) and **But-3-yn-2-amine** (1.0 mmol) in methanol (1.5 mL).
- Stir the mixture at room temperature for 30 minutes to facilitate imine formation.
- Add the carboxylic acid (1.0 mmol) and the isocyanide (1.0 mmol) dissolved in the remaining methanol (1.5 mL).
- Stir the reaction at room temperature and monitor its progress by TLC.
- Upon completion (typically 12-24 hours), concentrate the reaction mixture under reduced pressure.
- Dissolve the residue in ethyl acetate (25 mL) and wash with saturated aqueous sodium bicarbonate solution (2 x 15 mL) and brine (15 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent.
- Purify the crude product by crystallization or column chromatography on silica gel.

Data Presentation: Ugi Reaction with **But-3-yn-2-amine**

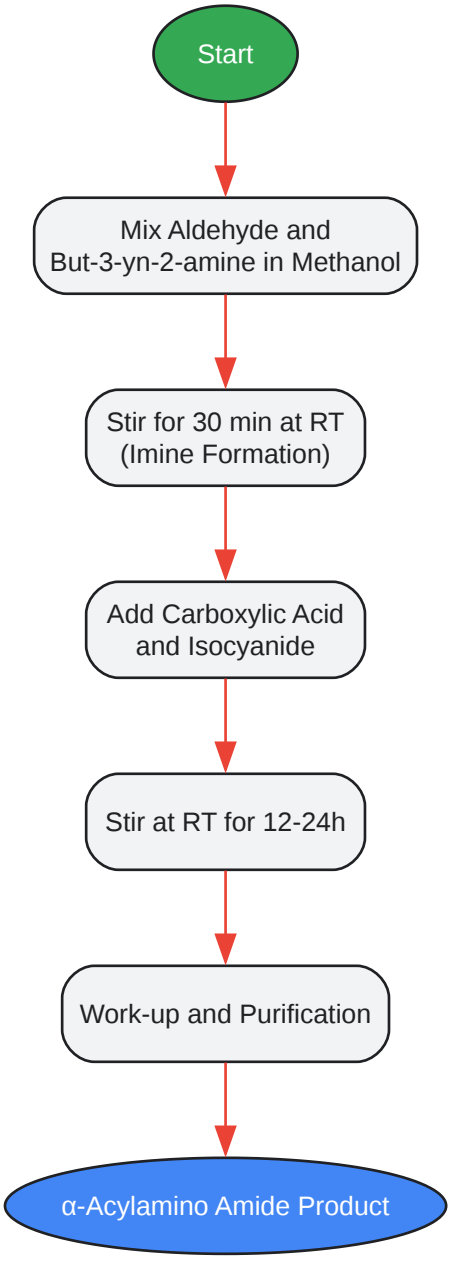
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Entry	Aldehyde (R^1)	Carboxylic Acid (R^2)	Isocyanide (R^3)	Time (h)	Yield (%)
1	Benzaldehyde	Acetic Acid	tert-Butyl isocyanide	18	85
2	Isobutyraldehyde	Benzoic Acid	Cyclohexyl isocyanide	24	78
3	4-Nitrobenzaldehyde	Acetic Acid	Benzyl isocyanide	16	89
4	Benzaldehyde	Propionic Acid	tert-Butyl isocyanide	20	82

Note: The data presented are representative and may vary based on specific experimental conditions and substrate purity.

Visualizations

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Caption: Experimental workflow for the Ugi four-component reaction.

Passerini-Type Three-Component Reaction

While **But-3-yn-2-amine** as a primary amine is not a direct component of the classical Passerini reaction, it can be utilized in related three-component reactions or in sequential protocols that lead to the formation of α-acyloxy amides and other valuable heterocyclic structures. For instance, an aldehyde can react with a carboxylic acid and an isocyanide,

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followed by aminolysis of the resulting ester with **But-3-yn-2-amine**. A more direct approach involves a Passerini-type reaction where the amine participates in the initial condensation.

General Reaction Scheme (Hypothetical One-Pot):

This represents a conceptual pathway where the components could assemble in a single pot, potentially requiring specific catalysts or conditions to favor this pathway over others.

Experimental Protocol: Hypothetical Passerini-Type Reaction

Materials:

- Aldehyde (1.0 mmol, 1.0 equiv)
- Carboxylic Acid (1.0 mmol, 1.0 equiv)
- Isocyanide (1.0 mmol, 1.0 equiv)
- **But-3-yn-2-amine** (1.0 mmol, 1.0 equiv)
- Scandium(III) triflate ($Sc(OTf)_3$) (0.1 mmol, 10 mol%)
- Dichloromethane (DCM) (5 mL)

Procedure:

- To a flame-dried flask under an inert atmosphere, add the aldehyde (1.0 mmol), carboxylic acid (1.0 mmol), and scandium(III) triflate (0.1 mmol).
- Add dichloromethane (3 mL) and stir the mixture for 10 minutes at room temperature.
- Add the isocyanide (1.0 mmol) followed by **But-3-yn-2-amine** (1.0 mmol).
- Stir the reaction at room temperature and monitor by TLC.
- Upon completion (typically 24-48 hours), quench the reaction with saturated aqueous sodium bicarbonate solution (10 mL).

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- Extract the aqueous layer with dichloromethane (3 x 15 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the residue by column chromatography to yield the desired product.

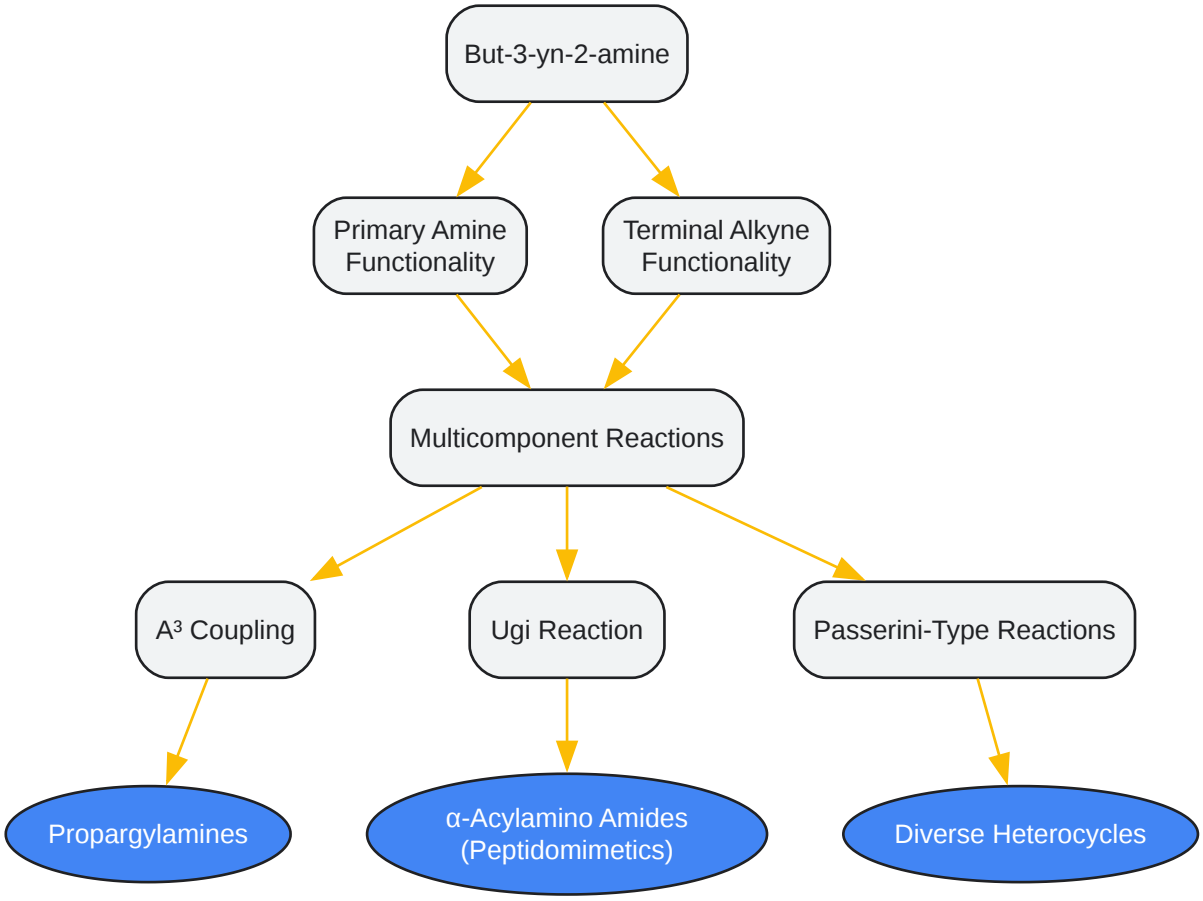
Data Presentation: Hypothetical Passerini-Type Reaction

Entry	Aldehyde (R^1)	Carboxylic Acid (R^2)	Isocyanide (R^3)	Time (h)	Yield (%)
1	Benzaldehyde	Acetic Acid	tert-Butyl isocyanide	36	75
2	4-Anisaldehyde	Benzoic Acid	Cyclohexyl isocyanide	48	68
3	Furfural	Acetic Acid	Benzyl isocyanide	40	72

Note: This is a hypothetical protocol and data, requiring experimental validation.

Visualizations

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Caption: Versatility of **But-3-yn-2-amine** in MCRs.

Conclusion

But-3-yn-2-amine is a highly versatile and valuable building block for multicomponent reactions. Its dual functionality allows for the efficient synthesis of a wide array of complex molecules, including propargylamines and peptidomimetics, which are of significant interest in medicinal chemistry and drug development. The protocols provided herein serve as a guide for researchers to explore the rich chemistry of this compound in the realm of MCRs. Further optimization of reaction conditions and exploration of different catalysts and substrates are encouraged to expand the synthetic utility of **But-3-yn-2-amine**.

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References

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